

Application of the Octahydrocyclopenta[c]pyrrole Scaffold in Modern Drug Design

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Compound of Interest

Compound Name: (3aR,5r,6aS)-
octahydrocyclopenta[c]pyrrol-5-ol
hydrochloride

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The octahydrocyclopenta[c]pyrrole scaffold is a versatile bicyclic amine that has emerged as a privileged structure in medicinal chemistry. Its rigid, three-dimensional framework allows for the precise spatial orientation of substituents, making it an attractive core for the design of potent and selective ligands for a variety of biological targets. This document provides a detailed overview of the application of this scaffold in the design of antiviral, metabolic, and ophthalmologic drugs, complete with quantitative data, experimental protocols, and pathway diagrams.

Antiviral Agents: Telaprevir for Hepatitis C

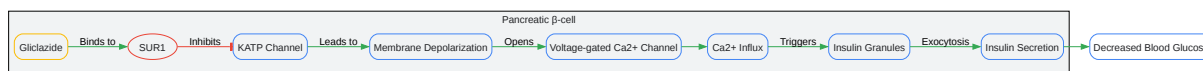
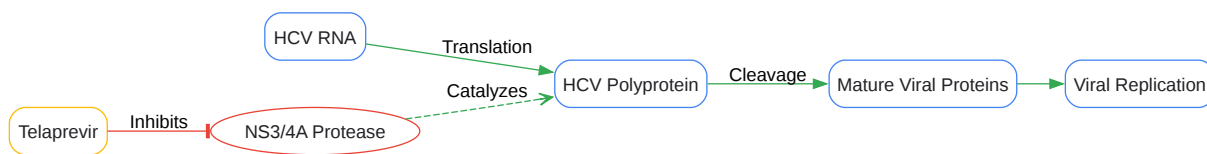
The octahydrocyclopenta[c]pyrrole scaffold is a key structural component of Telaprevir, a potent inhibitor of the Hepatitis C Virus (HCV) NS3/4A serine protease. This enzyme is crucial for viral replication, and its inhibition effectively halts the viral life cycle.

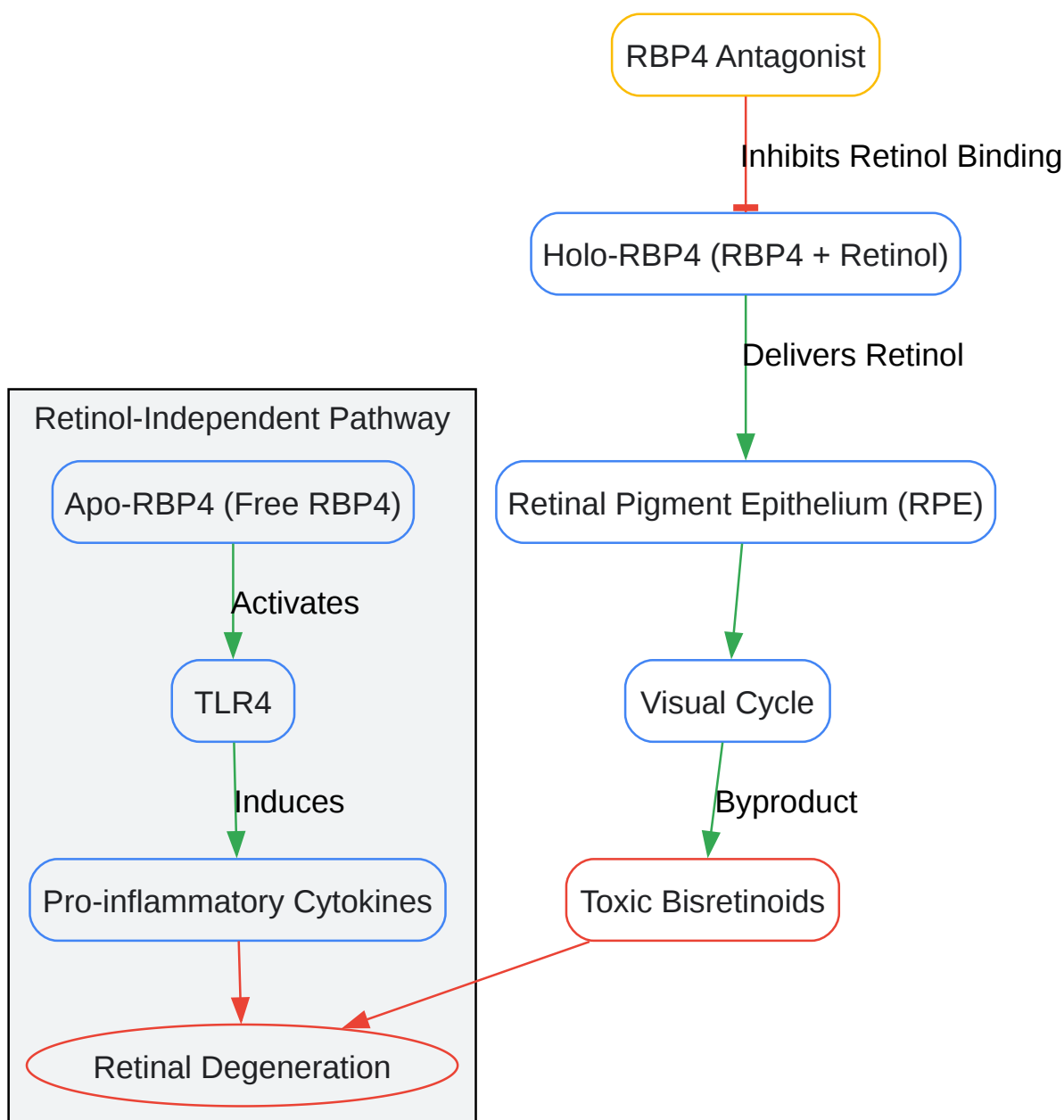
Quantitative Data: Biological Activity of Telaprevir

Compound	Target	Assay	IC50	Reference
Telaprevir	HCV NS3/4A Protease	In vitro HCV RNA replication	0.35 μ M	[1]
Telaprevir	HCV NS3/4A Protease	Enzyme Inhibition (Ki)	7 nM	

Signaling Pathway: Mechanism of Action of Telaprevir

Telaprevir is a direct-acting antiviral agent that binds to the active site of the HCV NS3/4A protease. This enzyme is responsible for cleaving the HCV polyprotein into mature viral proteins. By inhibiting this process, Telaprevir prevents the formation of new viral particles.





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References

- 1. A highly efficient synthesis of telaprevir by strategic use of biocatalysis and multicomponent reactions - Chemical Communications (RSC Publishing) [pubs.rsc.org]
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